

AMPK activator 12 stability in solution and storage conditions

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Compound of Interest

Compound Name: AMPK activator 12

Cat. No.: B3966842

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Technical Support Center: AMPK Activator 12

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **AMPK activator 12**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **AMPK activator 12**?

A1: The solid form of **AMPK activator 12** should be stored at -20°C for long-term stability, where it can be viable for up to three years.^{[1][2][3]} For shorter periods, storage at 4°C is acceptable for up to two years.^{[2][3]}

Q2: What is the recommended solvent for preparing a stock solution of **AMPK activator 12**?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **AMPK activator 12**.

Q3: What is the solubility of **AMPK activator 12** in DMSO?

A3: **AMPK activator 12** is highly soluble in DMSO, with concentrations of 100 mg/mL (234.55 mM) and even up to 200 mg/mL (469.10 mM) being achievable. Sonication or warming may be necessary to achieve complete dissolution at higher concentrations.

Q4: How should I store stock solutions of **AMPK activator 12**?

A4: Stock solutions of **AMPK activator 12** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability (up to 6 months to 2 years) or -20°C for shorter-term storage (up to 1 month).

Q5: Can I store the stock solution at -20°C? For how long?

A5: Yes, you can store the DMSO stock solution at -20°C, but for a shorter duration. It is recommended to use it within one month when stored at this temperature. For longer-term storage, -80°C is recommended.

Q6: I am conducting in vivo experiments. How should I prepare and store the working solution?

A6: For in vivo experiments, it is recommended to prepare the working solution fresh on the same day of use. A common vehicle for in vivo administration is a mixture of 10% DMSO and 90% corn oil.

Q7: My compound has precipitated out of solution. What should I do?

A7: If you observe precipitation, you can try warming the solution gently and/or sonicating it to aid in redissolving the compound. To prevent precipitation, ensure you are not exceeding the solubility limit and consider preparing a fresh stock solution if the current one is old.

Troubleshooting Guides

Issue: Inconsistent Experimental Results

Inconsistent results can often be traced back to the stability and handling of **AMPK activator 12**.

Potential Cause	Troubleshooting Step	Recommendation
Degraded Stock Solution	Verify the age and storage condition of your stock solution.	Prepare a fresh stock solution from the powder if the current one is older than the recommended storage period or has undergone multiple freeze-thaw cycles.
Repeated Freeze-Thaw Cycles	Check your handling protocol.	Aliquot the stock solution into single-use volumes after preparation to minimize freeze-thaw cycles.
Precipitation in Working Solution	Visually inspect your working solution before use.	If precipitation is observed, try gentle warming or sonication. For aqueous-based working solutions, ensure the final DMSO concentration is low enough to maintain solubility.

Issue: Poor Solubility

If you are having trouble dissolving **AMPK activator 12**, consider the following:

Potential Cause	Troubleshooting Step	Recommendation
Incorrect Solvent	Confirm you are using an appropriate solvent.	DMSO is the recommended solvent for initial stock solutions.
Concentration Too High	Re-calculate your desired concentration and the solubility limit.	Do not exceed the known solubility limits. For DMSO, concentrations up to 100-200 mg/mL are reported.
Incomplete Dissolution	Assess your dissolution method.	Use sonication or gentle warming (e.g., 37°C) to aid dissolution, especially for higher concentrations.

Data Summary Tables

Table 1: Storage Conditions and Stability

Form	Solvent	Storage Temperature	Duration
Solid (Powder)	N/A	-20°C	3 years
Solid (Powder)	N/A	4°C	2 years
Stock Solution	DMSO	-80°C	6 months - 2 years
Stock Solution	DMSO	-20°C	1 month

Table 2: Solubility Data

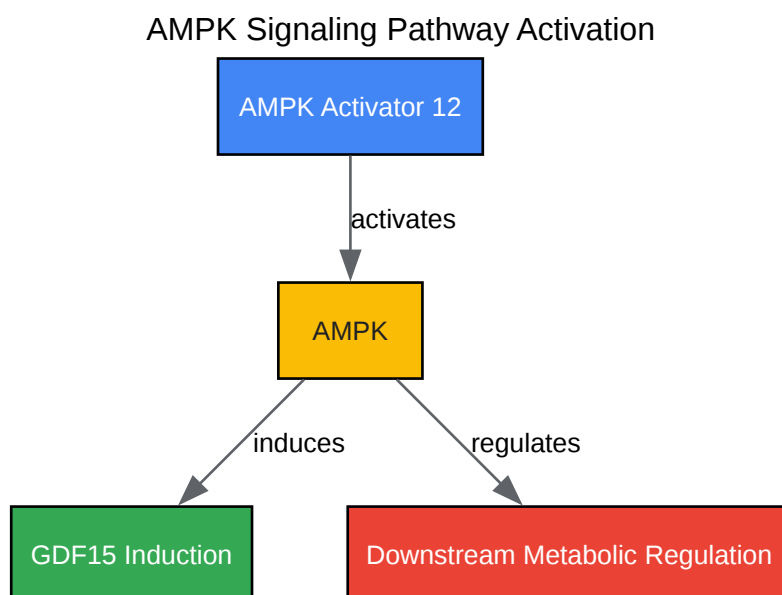
Solvent	Concentration	Notes
DMSO	100 mg/mL (234.55 mM)	Sonication may be required.
DMSO	200 mg/mL (469.10 mM)	Sonication may be required.
10% DMSO / 90% Corn Oil	5 mg/mL (11.73 mM)	Requires sonication.

Experimental Protocols

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

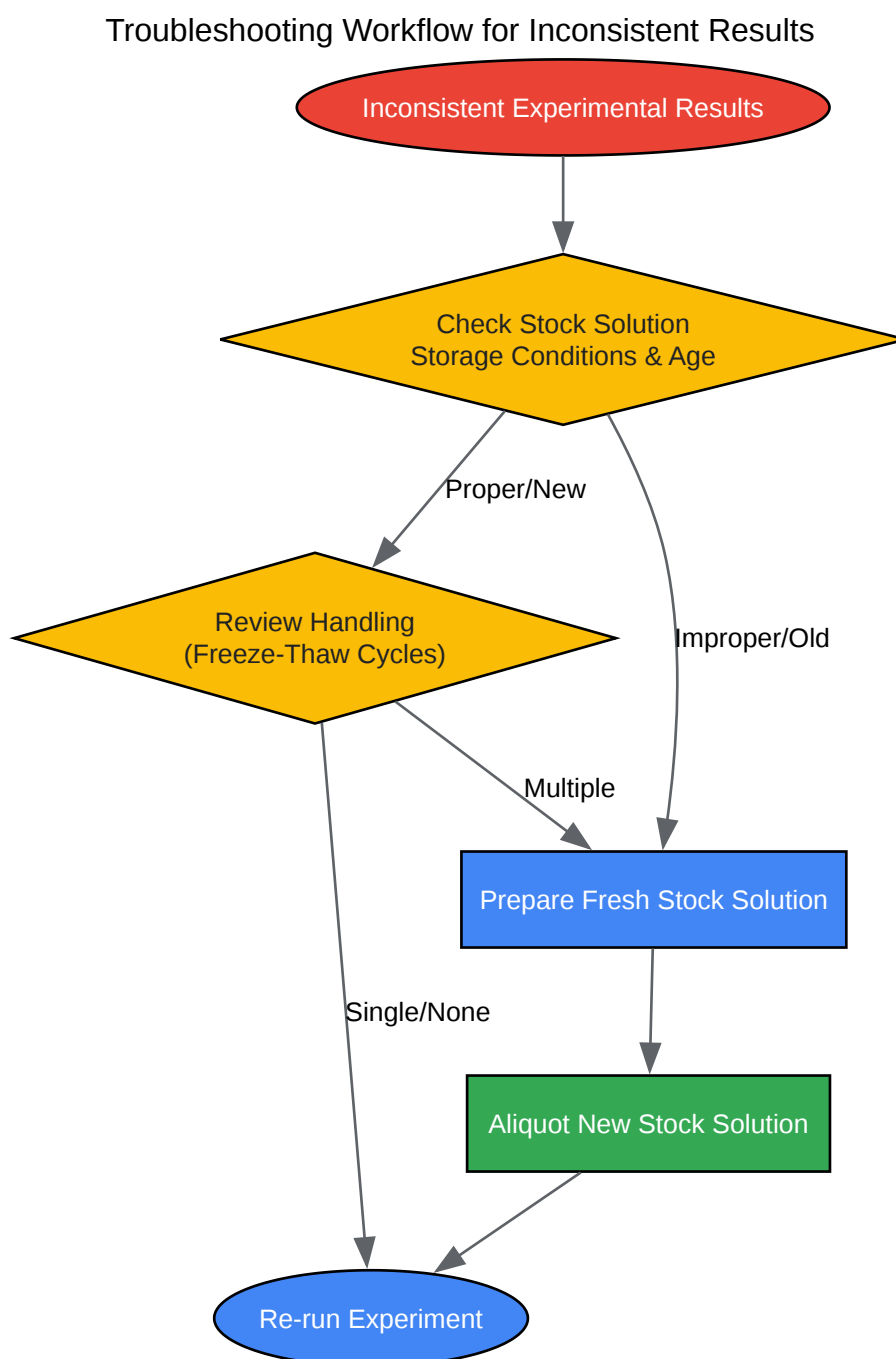
- **Weighing:** Accurately weigh the required amount of **AMPK activator 12** powder (Molecular Weight: 426.35 g/mol). For example, to prepare 1 mL of a 100 mM stock solution, you would need 42.64 mg.
- **Dissolution:** Add the appropriate volume of fresh, high-quality DMSO to the powder.
- **Mixing:** Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial in an ultrasonic water bath for short intervals until the solution is clear. Gentle warming to 37°C can also be applied.
- **Aliquoting:** Once fully dissolved, dispense the stock solution into single-use, light-protected microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualizations



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Caption: Simplified signaling pathway of **AMPK Activator 12**.



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Caption: Workflow for troubleshooting inconsistent experimental results.

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References

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